

OSI-930 adverse effects fatigue diarrhea nausea

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Compound Focus: Osi-930

CAS No.: 728033-96-3

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Adverse Effect Profile of OSI-930

The following table summarizes the common adverse effects observed in a phase I clinical trial of **OSI-930** monotherapy involving 58 patients with advanced solid tumors [1] [2]:

Adverse Effect	Most Common Severity (CTCAE Grade)	Frequency & Characteristics	Management & Context
Fatigue	Grade 1-2	Very common; observed across dose levels.	Dose modification may be required if fatigue increases by ≥ 2 grades from baseline [2].
Diarrhea	Grade 1-2	Very common [1] [2].	Considered a DLT only if it reached Grade 3 despite optimal medical management [2].
Nausea	Grade 1-2	Very common [1] [2].	Considered a DLT only if it reached Grade 3 despite optimal medical management [2].

Adverse Effect	Most Common Severity (CTCAE Grade)	Frequency & Characteristics	Management & Context
Rash	Grade 1-2 (Common); Grade 3 (DLT)	Common at lower grades; Grade 3 rash was a observed Dose-Limiting Toxicity (DLT) at 600 mg twice daily [1] [2].	-

The **Maximum Tolerated Dose (MTD)** was established at **500 mg administered twice daily**. The **Recommended Phase II Dose (RP2D)** is therefore 500 mg twice daily [1] [2].

Frequently Asked Questions for Researchers

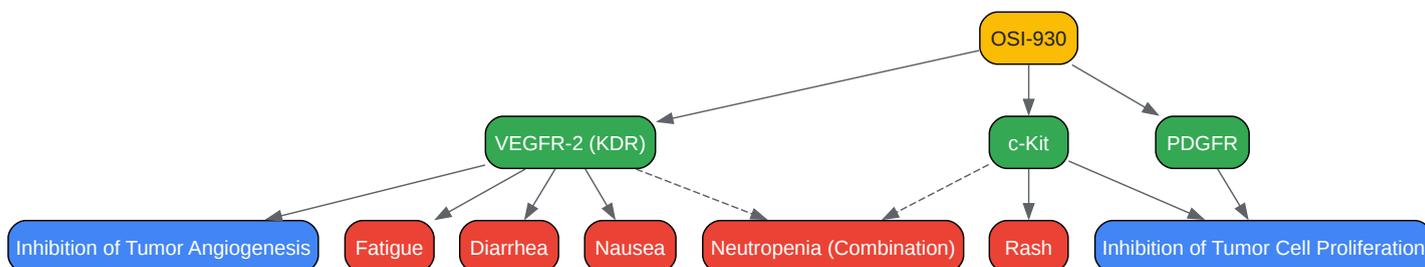
What is the underlying mechanism for these adverse effects? **OSI-930** is a multi-targeted tyrosine kinase inhibitor. Its primary targets include VEGFR-2 (KDR), c-Kit, and PDGFR [3]. Inhibition of VEGFR is strongly associated with anti-angiogenic class effects such as fatigue, diarrhea, and potential rash. The inhibition pattern is distinct from other kinase inhibitors like imatinib and sunitinib [2].

How were these adverse effects managed and defined in the trial? The phase I trial used Common Terminology Criteria for Adverse Events (CTCAE) v3.0 for grading [2]. For diarrhea and nausea, **Grade 3 events were only considered Dose-Limiting Toxicities (DLTs) if they occurred despite optimal medical management**. This highlights the importance of proactive supportive care in managing these side effects [2].

Does the safety profile change when OSI-930 is combined with other drugs? Yes, combination therapy can alter the toxicity profile. A separate phase I study combining **OSI-930** with the EGFR inhibitor erlotinib reported different DLTs, including **Grade 4 neutropenia and Grade 3 lethargy/asthenia**, which were not the primary DLTs in the monotherapy study [4].

OSI-930 Mechanism of Action and Toxicity Relationship

The diagram below illustrates how the primary molecular targets of **OSI-930** are linked to its anti-tumor effects and the observed adverse reactions.



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